

An In-depth Technical Guide to Chlorotitanium Triisopropoxide (CAS 20717-86-6)

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Compound of Interest

Compound Name: *Chlorotitanium triisopropoxide*

Cat. No.: *B1365183*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Chlorotitanium triisopropoxide, with the CAS number 20717-86-6, is an organometallic compound featuring a central titanium atom coordinated to one chlorine atom and three isopropoxide groups.^{[1][2]} This versatile reagent is widely utilized in organic synthesis and materials science due to its reactivity as a Lewis acid and as a precursor for titanium-based materials.^{[1][3][4]} This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, key applications with detailed experimental protocols, and potential relevance in the field of drug development.

Chemical and Physical Properties

Chlorotitanium triisopropoxide is typically a colorless to pale yellow liquid or a low-melting solid.^{[1][2][5]} It is soluble in most nonprotic organic solvents such as diethyl ether, tetrahydrofuran, dichloromethane, toluene, and hexanes.^[3] Key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
CAS Number	20717-86-6	[1][3][6][7][8]
Molecular Formula	C ₉ H ₂₁ ClO ₃ Ti	[1][3][7]
Molecular Weight	260.58 g/mol	[3][6][7][8]
Appearance	Colorless to pale yellow liquid or low-melting solid	[1][2][5]
Melting Point	35-40 °C	[3][6]
Boiling Point	63-66 °C @ 0.1 mmHg	[3][6]
Density	1.091 g/mL at 25 °C	[3][6]
Flash Point	22 °C (71.6 °F)	

Synthesis

Chlorotitanium triisopropoxide can be readily synthesized from a 3:1 mixture of titanium tetraisopropoxide and titanium(IV) chloride.[3] The resulting product can be purified by distillation or used in situ for subsequent reactions.

Experimental Protocol: Synthesis of Chlorotitanium Triisopropoxide

This protocol is based on the procedure described for the in situ preparation of related titanium alkoxides.

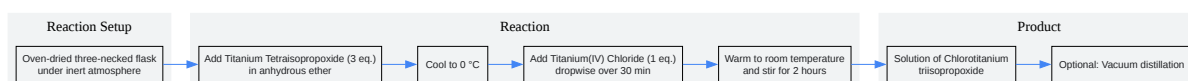
Materials:

- Titanium tetraisopropoxide
- Titanium(IV) chloride
- Anhydrous diethyl ether or other suitable solvent
- Nitrogen or Argon gas for inert atmosphere

- Schlenk line or glovebox
- Magnetic stirrer and stir bar
- Syringe pump or dropping funnel

Procedure:

- Set up an oven-dried, three-necked round-bottomed flask equipped with a magnetic stir bar, a rubber septum, and a dropping funnel under a nitrogen or argon atmosphere.
- Charge the flask with a mixture of titanium tetraisopropoxide (3 equivalents) dissolved in anhydrous diethyl ether.
- Cool the flask to 0 °C in an ice bath.
- Add titanium(IV) chloride (1 equivalent) dropwise via a syringe pump or dropping funnel over 30 minutes.
- After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 2 hours.
- The resulting solution of **chlorotitanium triisopropoxide** is ready for use in subsequent reactions. Alternatively, the solvent can be removed under vacuum, and the product can be purified by vacuum distillation.



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Synthesis of **Chlorotitanium Triisopropoxide** Workflow

Applications in Organic Synthesis

Chlorotitanium triisopropoxide is a valuable reagent in several organic transformations, including the Kulinkovich cyclopropanation and aldol reactions.

Kulinkovich Cyclopropanation

In the Kulinkovich reaction, esters or amides react with Grignard reagents in the presence of a titanium(IV) alkoxide catalyst to form cyclopropanols or cyclopropylamines, respectively.

Chlorotitanium triisopropoxide is an effective catalyst for this transformation.

This protocol is adapted from a procedure for the synthesis of bicyclo[3.1.0]hexan-1-ol.[8]

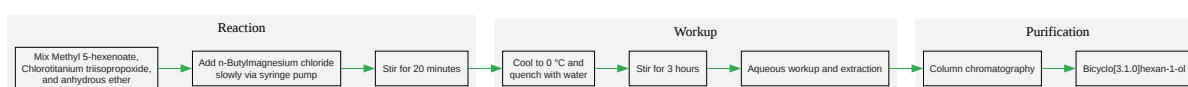
Materials:

- Methyl 5-hexenoate
- **Chlorotitanium triisopropoxide** (1M solution in hexane)
- n-Butylmagnesium chloride (1M solution in ether)
- Anhydrous diethyl ether
- Nitrogen or Argon gas
- Syringe pump
- Standard glassware for reaction and workup

Procedure:

- To a round-bottomed flask under a nitrogen atmosphere, add a mixture of methyl 5-hexenoate (15.6 mmol), a 1M solution of **chlorotitanium triisopropoxide** in hexane (11.2 mL, 11.2 mmol), and anhydrous ether (54 mL) at room temperature.
- Add a 1M solution of n-butylmagnesium chloride in ether (52 mL, 52 mmol) over 6.5 hours using a syringe pump.
- After the addition is complete, stir the black reaction mixture for an additional 20 minutes.

- Cool the mixture to 0 °C, dilute with 50 mL of ether, and quench by the slow addition of water (14 mL).
- Stir the resulting mixture for 3 hours at room temperature.
- Perform a standard aqueous workup, including extraction with ether, washing with brine, drying over anhydrous magnesium sulfate, and concentration under reduced pressure.
- Purify the crude product by column chromatography on silica gel.



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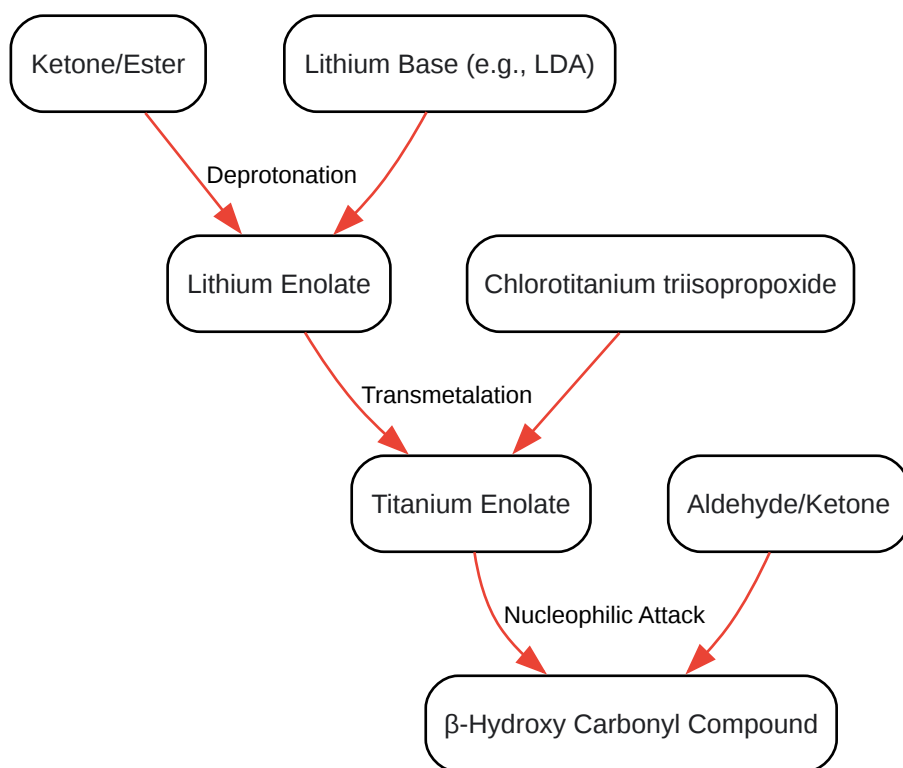
Kulinkovich Cyclopropanation Workflow

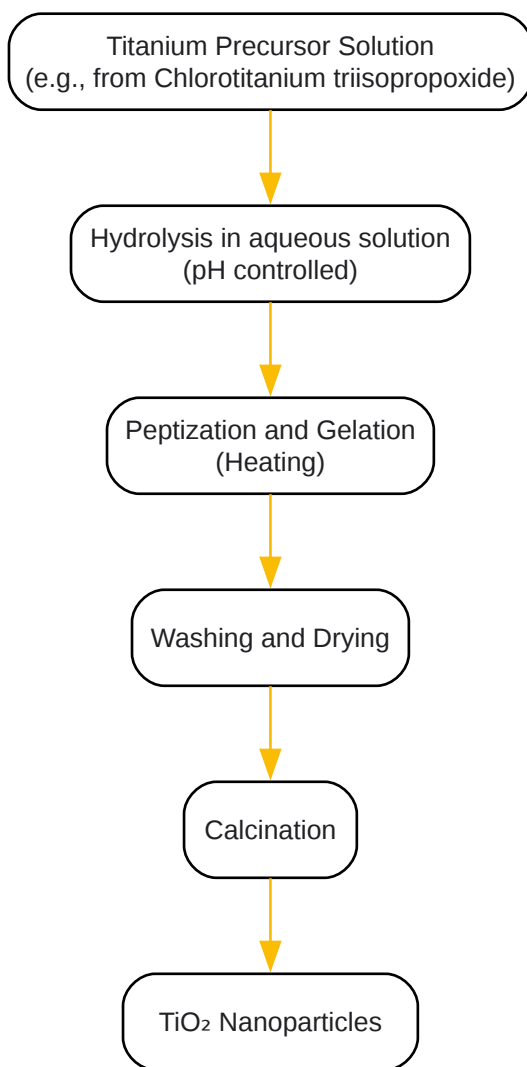
Aldol Reactions

Chlorotitanium triisopropoxide can be used to generate titanium enolates, which often exhibit high diastereoselectivity in aldol reactions.[6] The use of titanium as the metal component in enolates leads to a more covalent derivative, which can enhance stereocontrol.[6]

- **Enolate Formation:** The titanium enolate is typically formed by transmetalation from a corresponding lithium enolate. This is achieved by treating the lithium enolate with **chlorotitanium triisopropoxide**.
- **Reaction with Electrophile:** The pre-formed titanium enolate is then reacted with an aldehyde or ketone at low temperatures (e.g., -78 °C) to afford the aldol adduct.
- **Stoichiometry:** In some cases, using two equivalents of **chlorotitanium triisopropoxide** can improve the diastereoselectivity of the reaction.[6]

- Workup: The reaction is typically quenched with a suitable aqueous solution, followed by standard extraction and purification procedures.





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